

2-(4-Aminophenyl)ethanol CAS 104-10-9

physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Aminophenyl)ethanol

Cat. No.: B086761

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An In-depth Technical Guide to the Physical Properties of **2-(4-Aminophenyl)ethanol** (CAS 104-10-9)

This technical guide provides a comprehensive overview of the core physical properties of **2-(4-Aminophenyl)ethanol**, also known as 4-Aminophenethyl alcohol, with the CAS number 104-10-9. This compound is a valuable intermediate in the synthesis of various organic molecules, including pharmaceuticals and dyes.^[1] The information presented is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields.

Core Physical and Chemical Properties

2-(4-Aminophenyl)ethanol is an organic compound featuring both an amino group and a hydroxyl group attached to a phenyl ring via a two-carbon ethyl chain.^[2] This bifunctional nature makes it a versatile building block in organic synthesis.^[1] Its physical state at room temperature is typically a white to off-white or light brown crystalline solid.^{[2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **2-(4-Aminophenyl)ethanol**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ NO	[4][5]
Molecular Weight	137.18 g/mol	[4][5]
Melting Point	107-110 °C (lit.)	[1][3][4][6][7]
Boiling Point	255 °C	[1][3][6][7][8]
Density	1.0630 (rough estimate)	[1][3][6][7][8]
Refractive Index	1.5470 (estimate)	[1][3][6][7][8]
Solubility	Soluble in methanol.[1][3][4][6][8]	[1][3][4][6][8]
Appearance	Crystals; Light brown to brown. [1][3][4]	[1][3][4]
pKa	15.05 ± 0.10 (Predicted)	[1][4]
Vapor Pressure	0.00115 mmHg at 25°C	[7]
Flash Point	127.7°C	[7]
CAS Registry Number	104-10-9	[2][3][4][5][6][7]

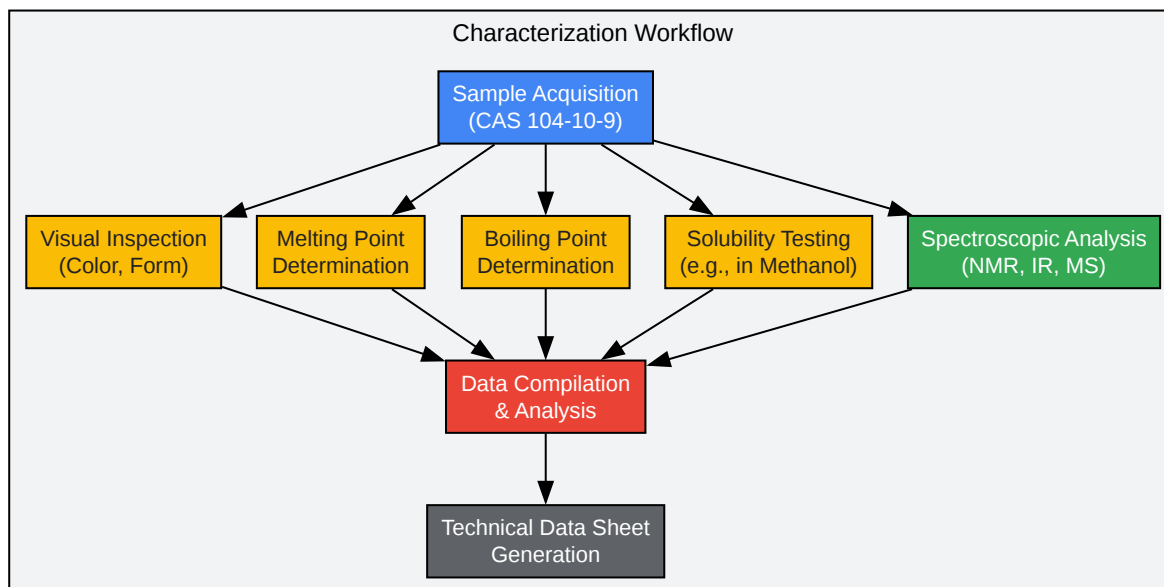
Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-(4-Aminophenyl)ethanol** are not extensively available in publicly accessible literature. The presented values are typically found in chemical supplier catalogs and databases.[4][6][7] These values are generally determined using well-established, standardized methodologies.

For instance, melting points are commonly determined using techniques such as capillary melting point apparatus (Thiele tube or digital instruments). Boiling point determination at atmospheric pressure is often carried out by distillation. Spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are available in various databases and provide structural confirmation.[5][9][10][11] The synthesis of 4-aminophenethyl alcohol from p-nitrophenylethanol has been described, involving the reduction of the nitro group.[3]

Visualizing Experimental Workflow

The following diagram illustrates a generalized logical workflow for the characterization of the physical properties of a chemical compound like **2-(4-Aminophenyl)ethanol**.



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- To cite this document: BenchChem. [2-(4-Aminophenyl)ethanol CAS 104-10-9 physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086761#2-4-aminophenyl-ethanol-cas-104-10-9-physical-properties]

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